

# [4-(Trifluoromethyl)cyclohexyl]methanamine

## material safety data sheet

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### Compound of Interest

**Compound Name:** [4-(Trifluoromethyl)cyclohexyl]methanamine

**Cat. No.:** B1322264

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### An In-depth Technical Guide to [4-(Trifluoromethyl)cyclohexyl]methanamine

This technical guide provides comprehensive safety and handling information for [4-(Trifluoromethyl)cyclohexyl]methanamine (CAS No: 361393-85-3). The intended audience for this document includes researchers, scientists, and professionals in the field of drug development.

## Chemical and Physical Properties

[4-(Trifluoromethyl)cyclohexyl]methanamine is a colorless liquid that is air-sensitive.[1] It is utilized as a key intermediate in the synthesis of various pharmaceuticals and in material science.[2]

Property	Value
Molecular Formula	C8H14F3N
Molecular Weight	181.20 g/mol [1][3]
Physical State	Liquid[1]
Color	Colorless[1]
Purity	≥ 97.0% (GC)[1][4]
Boiling Point	173.9 ± 35.0 °C at 760 mmHg[4]
Density	1.1 ± 0.1 g/cm <sup>3</sup> [4]
Refractive Index	1.42[1][2]
Condition to Avoid	Air Sensitive[1]

## Safety and Hazard Information

This substance is classified as corrosive and is harmful if swallowed.[1][5] It can cause skin irritation and serious eye irritation, and may also cause respiratory irritation.[5][6]

Hazard Class	Description
UN Number	2735[1]
DOT Name	Amines, liquid, corrosive, n.o.s.[1]
Hazard Class	8[1]
Packing Group	II[1]
GHS Hazard Statements	H302, H315, H319, H335[5]

## Experimental Protocols

Handling and Storage:

Handling should be performed in a well-ventilated area using a closed system if possible.<sup>[7]</sup> It is crucial to wear appropriate protective equipment, including impervious gloves, safety goggles, and protective clothing.<sup>[5][7]</sup> Measures should be in place to prevent the buildup of electrostatic charge, and explosion-proof equipment should be used.<sup>[7]</sup> Keep the substance away from flames and hot surfaces.<sup>[7]</sup> After handling, it is important to wash hands and face thoroughly.<sup>[7]</sup> Store in a well-ventilated place and keep the container tightly closed.

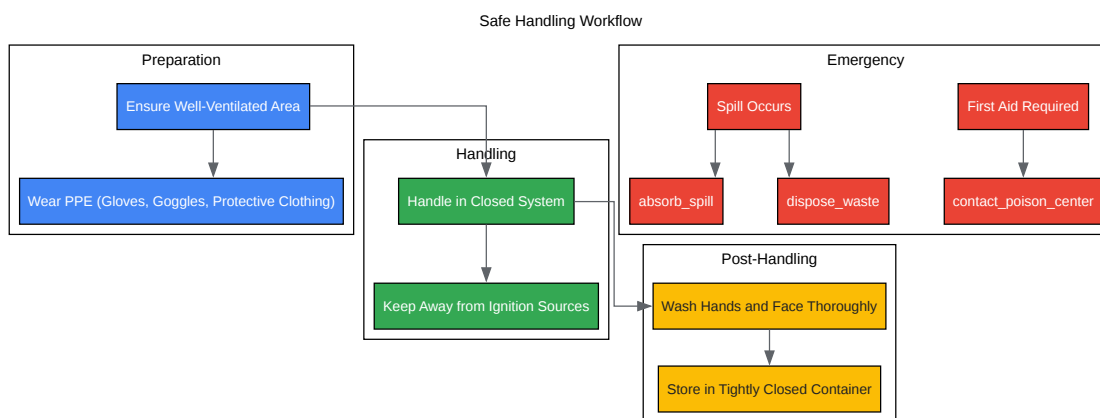
#### First Aid Measures:

- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position. Immediately contact a POISON CENTER or a doctor.<sup>[7]</sup>
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area gently with plenty of soap and water. Call a POISON CENTER or doctor right away.<sup>[7]</sup>
- Eye Contact: Rinse the eyes cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so. Continue rinsing and seek immediate medical attention.<sup>[7]</sup>
- Ingestion: Immediately call a POISON CENTER or a doctor. Rinse the mouth but do not induce vomiting.<sup>[7]</sup>

#### Spill Response:

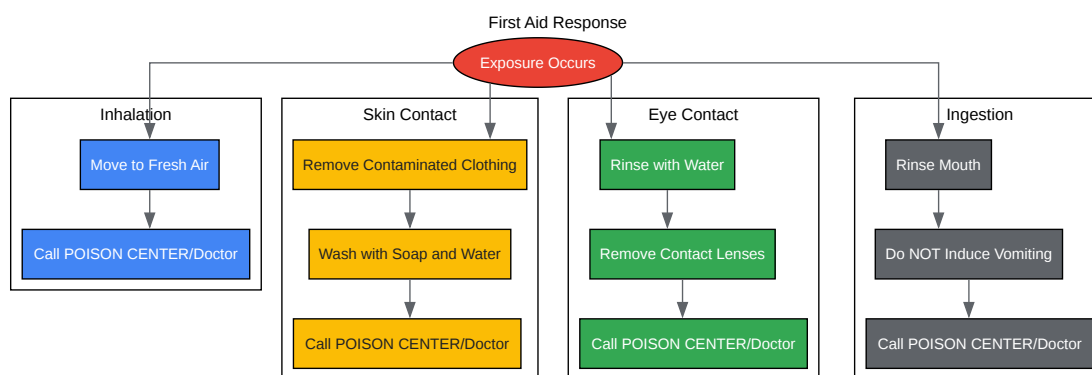
In case of a spill, absorb the material with a suitable absorbent such as dry sand or earth.<sup>[7]</sup> For larger spills, contain the spill by bunding.<sup>[7]</sup> The collected material must be disposed of promptly in accordance with local regulations.<sup>[7]</sup> It is important to remove all sources of ignition and use spark-proof tools and explosion-proof equipment during cleanup.<sup>[7]</sup>

## Diagrams



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Caption: A workflow diagram illustrating the safe handling procedures for **[4-(Trifluoromethyl)cyclohexyl]methanamine**.



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Caption: A logical diagram outlining the first aid procedures for exposure to **[4-(Trifluoromethyl)cyclohexyl]methanamine**.

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